

Application Notes and Protocols: Preparation of E 7820 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: E 7820

Cat. No.: B1684016

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

E 7820 is a sulfonamide derivative that acts as a potent angiogenesis inhibitor by suppressing the expression of integrin $\alpha 2$ on endothelial cells.[1] It is also classified as a molecular glue that induces the degradation of splicing factors RBM39 and RBM23 by recruiting them to the DCAF15 E3 ubiquitin ligase complex.[2] Accurate and consistent preparation of **E 7820** stock solutions is crucial for obtaining reliable and reproducible results in both in vitro and in vivo studies. This document provides a detailed protocol for the preparation, storage, and handling of **E 7820** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

Quantitative Data Summary

A summary of the key quantitative data for **E 7820** is provided in the table below for easy reference.

Property	Value	Reference
Molecular Weight	336.37 g/mol	[1]
CAS Number	289483-69-8	[1]
Chemical Formula	C17H12N4O2S	[1]
Maximum Solubility in DMSO	67 mg/mL	[1]
Maximum Molarity in DMSO	199.19 mM	[1]
Appearance	Powder	[1]

Experimental Protocol: Preparation of a 10 mM E 7820 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **E 7820** in DMSO. The principles outlined here can be adapted to prepare solutions of different concentrations.

Materials:

- **E 7820** powder (CAS #: 289483-69-8)
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Procedure:

- Pre-weighing Preparation:

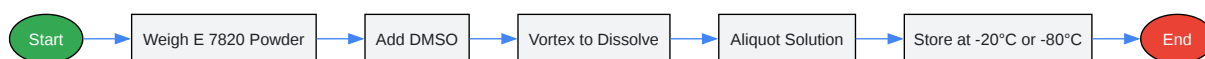
- Ensure the analytical balance is calibrated and level.
- Place a clean, empty microcentrifuge tube or vial on the balance and tare to zero.
- Weighing **E 7820**:
 - Carefully weigh the desired amount of **E 7820** powder into the tared tube. For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.36 mg of **E 7820**.
 - Calculation:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 336.37 \text{ g/mol} \times 1000 \text{ mg/g} = 3.36 \text{ mg}$
- Adding DMSO:
 - Using a calibrated micropipette, add the calculated volume of DMSO to the tube containing the **E 7820** powder. For the 10 mM example, add 1 mL of DMSO.
- Dissolution:
 - Securely cap the tube or vial.
 - Vortex the solution until the **E 7820** powder is completely dissolved. Gentle warming in a water bath (not to exceed 37°C) may be used to aid dissolution if necessary, but be cautious as heat can degrade the compound. Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the stock solution at -20°C for short-term storage (up to 2 weeks) or at -80°C for long-term storage (up to 3 months).[\[1\]](#)
 - The **E 7820** powder should be stored at -20°C for up to 3 years.[\[1\]](#)

Safety Precautions:

- **E 7820** is a potent bioactive compound. Handle with care and use appropriate PPE at all times.
- DMSO is a powerful solvent and can facilitate the absorption of substances through the skin. Avoid direct contact with skin and eyes.
- All procedures should be performed in a well-ventilated area or a chemical fume hood.

Visualization of Experimental Workflow

The following diagram illustrates the workflow for preparing the **E 7820** stock solution.



[Click to download full resolution via product page](#)

Caption: Workflow for **E 7820** Stock Solution Preparation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. Molecular glue - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of E 7820 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684016#preparing-e-7820-stock-solution-with-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com